

An In-depth Analysis of 4-Methoxy-3-nitrophenol

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrophenol

Cat. No.: B081317

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical compound **4-Methoxy-3-nitrophenol**, focusing on its nomenclature, structural properties, and relevance in chemical synthesis.

IUPAC Nomenclature and Structural Identification

The formal and systematic name for the compound, as designated by the International Union of Pure and Applied Chemistry (IUPAC), is **4-Methoxy-3-nitrophenol**.^{[1][2]} This name is derived following a specific set of nomenclature rules designed for unambiguous identification of chemical structures.

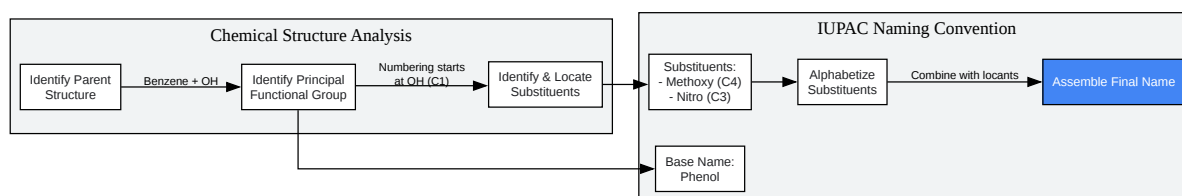
Derivation of the IUPAC Name:

- **Parent Structure:** The molecule contains a hydroxyl (-OH) group directly attached to a benzene ring, which classifies it as a phenol. "Phenol" therefore serves as the base name for the compound.
- **Principal Functional Group:** The hydroxyl group is the principal functional group, and the carbon atom to which it is attached is designated as position 1 (C1) on the benzene ring.
- **Substituent Identification and Location:**
 - A methoxy group (-OCH₃) is located at position 4 (C4).

- A nitro group ($-\text{NO}_2$) is located at position 3 (C3).
- Assembling the Name: Substituents are listed alphabetically (methoxy before nitro). Their locants (positions) are placed before their respective names.

This systematic approach leads to the unambiguous name **4-Methoxy-3-nitrophenol**.

The logical relationship for determining the IUPAC name is visualized below.



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Diagram illustrating the workflow for IUPAC name derivation.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Methoxy-3-nitrophenol** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₄	[3][4][5]
Molecular Weight	169.14 g/mol	[3][5]
CAS Number	15174-02-4	[2][6]
Appearance	Yellow solid	[3]
Melting Point	95-103 °C	[2]
Boiling Point	340.5 °C at 760 mmHg	[2]
Solubility	Soluble in many organic solvents (alcohols, esters, ethers); low solubility in water.	[3]

Applications in Synthesis

4-Methoxy-3-nitrophenol serves as a valuable intermediate in various chemical syntheses.[3] Its primary application is in the pharmaceutical industry, where it is used in the synthesis of more complex molecules that may possess antimicrobial or anti-inflammatory properties.[4] The presence of multiple functional groups on the aromatic ring allows for a variety of chemical transformations, making it a versatile building block for drug development and biochemical research.[3]

Safety and Handling

This compound is considered to have a degree of toxicity and may be harmful if it comes into contact with skin, eyes, or is inhaled.[3] Appropriate personal protective equipment, such as gloves, goggles, and masks, should be used during handling.[3] It is combustible and should be stored in a sealed container away from heat and ignition sources.[3] For detailed safety information, the Safety Data Sheet (SDS) should be consulted.

Note on Request Fulfillment: The user's original request included requirements for detailed experimental protocols and signaling pathways. As the topic is the nomenclature and properties of a specific chemical compound, these sections are not applicable. There are no experimental procedures or biological signaling pathways to describe for the determination of a chemical's

IUPAC name. The response has been structured to provide a comprehensive technical overview of the compound itself, in line with the scientific audience specified.

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References

- 1. 4-Methoxy-3-nitrophenol | 15174-02-4 [sigmaaldrich.com]
- 2. 4-Methoxy-3-nitrophenol | 15174-02-4 [sigmaaldrich.com]
- 3. chembk.com [chembk.com]
- 4. 4-Methoxy-3-nitrophenol (15174-02-4) at Nordmann - nordmann.global [nordmann.global]
- 5. appchemical.com [appchemical.com]
- 6. accustandard.com [accustandard.com]
- To cite this document: BenchChem. [An In-depth Analysis of 4-Methoxy-3-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081317#iupac-name-for-4-methoxy-3-nitrophenol]

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